

A Comparative Analysis of the Physical Properties of C8, C9, and C10 Cycloalkanols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclononanol

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This guide provides a detailed comparative analysis of the key physical properties of medium-ring cycloalkanols, specifically cyclooctanol (C8), **cyclononanol** (C9), and cyclodecanol (C10). The conformationally complex nature of these compounds leads to unique physical characteristics that are crucial for their application in chemical synthesis and drug development. Understanding these properties is essential for predicting their behavior in various solvents, reaction conditions, and biological systems.

While comprehensive experimental data for cyclooctanol and cyclodecanol are available, values for **cyclononanol** are not as readily found in standard chemical literature. This guide presents the available data, outlines the standard experimental protocols for their determination, and offers a logical workflow for such comparative studies.

Comparative Data of Physical Properties

The physical properties of cycloalkanols are significantly influenced by the ring size, which affects molecular symmetry, packing efficiency in the solid state, and intermolecular forces. The following table summarizes the available quantitative data for C8 and C10 cycloalkanols.

Physical Property	Cyclooctanol (C8)	Cyclononanol (C9)	Cyclodecanol (C10)
Molecular Formula	C ₈ H ₁₆ O	C ₉ H ₁₈ O	C ₁₀ H ₂₀ O
Molar Mass (g/mol)	128.21	142.24	156.27
Melting Point (°C)	14–15	Data not readily available	40.5
Boiling Point (°C)	106–108 (at 22 mmHg)	Data not readily available	243.7 (at 760 mmHg)
Density (g/mL)	0.974 (at 25 °C)	Data not readily available	0.896
Water Solubility	Limited / Slightly Soluble	Data not readily available	Insoluble

Analysis of Trends (C8 vs. C10):

- **Melting Point:** Cyclodecanol has a significantly higher melting point than cyclooctanol. This is often attributed to the better packing efficiency and stronger intermolecular van der Waals forces in the crystal lattice of the larger, more symmetrical C10 ring compared to the more flexible C8 ring.
- **Boiling Point:** A direct comparison is challenging due to the different pressures at which the data were recorded. However, the much higher boiling point of cyclodecanol at atmospheric pressure compared to cyclooctanol under vacuum is expected, as the increasing number of electrons in the larger molecule leads to stronger London dispersion forces, requiring more energy to transition into the gaseous phase.
- **Density:** Interestingly, cyclooctanol is denser than cyclodecanol. This can be related to the molecular packing in the liquid state, where the less regular shape of cyclooctanol might allow for a more compact arrangement than the larger C10 ring.
- **Solubility:** As the carbon chain length increases, the hydrophobic character of the molecule dominates over the hydrophilic hydroxyl group. Consequently, water solubility decreases from C8 to C10, with cyclodecanol being effectively insoluble.

Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties discussed.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline compounds, this occurs over a narrow range. This procedure is typically performed using a melting point apparatus or a Thiele tube.

- Apparatus: Mel-Temp apparatus or similar, capillary tubes (sealed at one end), thermometer.
- Procedure:
 - Sample Preparation: A small amount of the crystalline cycloalkanol is finely ground. The open end of a capillary tube is tapped into the powder to collect a small sample.
 - Packing: The tube is inverted and tapped gently to allow the solid to fall to the bottom. The sample should be tightly packed to a height of 2-3 mm.
 - Measurement: The capillary tube is placed in the heating block of the melting point apparatus.
 - Heating: The sample is heated rapidly to about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
 - Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range. For a pure compound, this range should be sharp (0.5-1.0°C).

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. This can be determined by distillation or the Thiele tube method for smaller quantities.

- Apparatus: Thiele tube, thermometer, small test tube (e.g., Durham tube), capillary tube (sealed at one end), heating oil (mineral oil or silicone oil), Bunsen burner or hot plate.
- Procedure:
 - Setup: A few milliliters of the liquid cycloalkanol are placed in the small test tube. A capillary tube is placed inside the test tube with its open end down.
 - Assembly: The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in the Thiele tube containing heating oil.
 - Heating: The side arm of the Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out.
 - Observation: Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat is then removed.
 - Measurement: The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. The atmospheric pressure should be recorded as it affects the boiling point.

Determination of Density

Density is the mass of a substance per unit of volume ($\rho = m/V$). The method depends on the state of the substance at the measurement temperature.

- For Liquids (e.g., Cyclooctanol at room temperature):
 - Apparatus: Graduated cylinder or pycnometer, analytical balance.
 - Procedure (using a graduated cylinder):
 - Weigh a clean, dry 10 mL graduated cylinder and record its mass.
 - Add a specific volume of the liquid (e.g., 5-10 mL) to the cylinder and record the volume precisely from the bottom of the meniscus.

- Weigh the graduated cylinder with the liquid and record the total mass.
- The mass of the liquid is the difference between the two weighings.
- Calculate the density by dividing the mass of the liquid by its volume.
- For Solids (e.g., Cyclodecanol at room temperature):
 - Apparatus: Beaker, graduated cylinder, analytical balance, a liquid in which the solid is insoluble (e.g., water).
 - Procedure (by displacement):
 - Weigh the solid sample and record its mass.
 - Partially fill a graduated cylinder with the chosen liquid and record the initial volume (V_1).
 - Carefully slide the solid into the graduated cylinder, ensuring it is fully submerged and no liquid splashes out.
 - Record the new volume (V_2). The volume of the solid is the difference ($V_2 - V_1$).
 - Calculate the density by dividing the mass of the solid by its determined volume.

Determination of Water Solubility

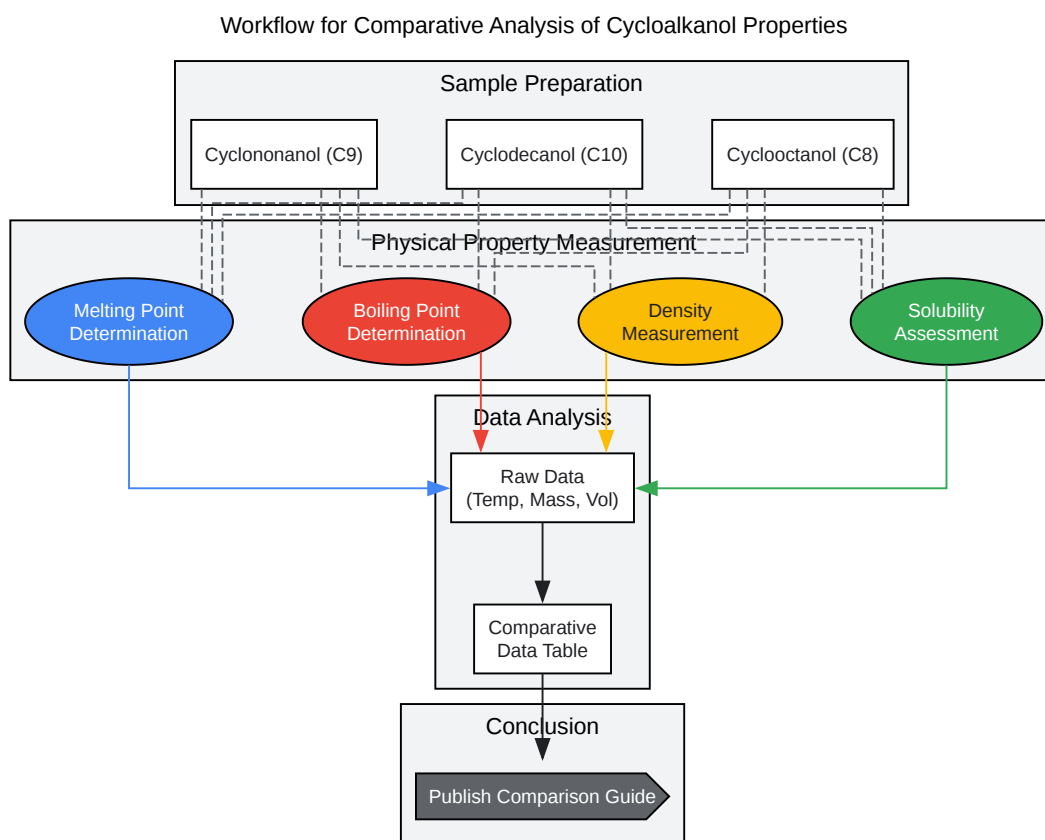
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. A qualitative assessment is often sufficient.

- Apparatus: Small test tubes, graduated pipette or dropper, vortex mixer (optional).
- Procedure:
 - Place a small, measured amount of the cycloalkanol (e.g., 25 mg of solid or 0.05 mL of liquid) into a test tube.
 - Add a specific volume of deionized water (e.g., 0.75 mL) in small portions.

- After each addition, shake the test tube vigorously for 1-2 minutes.
- Observe the mixture. The compound is considered soluble if it dissolves completely to form a clear solution. If the solution remains cloudy, hazy, or if solid/oily particles are visible, it is classified as insoluble or slightly soluble.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the comparative analysis of the physical properties of the cycloalkanols.



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Caption: Logical workflow for the experimental determination and comparative analysis of cycloalkanol properties.

- To cite this document: BenchChem. [A Comparative Analysis of the Physical Properties of C8, C9, and C10 Cycloalkanols]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b11936173#a-comparative-analysis-of-the-physical-properties-of-c8-c9-and-c10-cycloalkanols>]

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